

## Certificate of analysis for 12-Hydroxystearic acid-d5 internal standard.

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Compound of Interest

Compound Name: 12-Hydroxystearic acid-d5

Cat. No.: B1401481

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# Technical Guide: 12-Hydroxystearic Acid-d5 as an Internal Standard

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **12-Hydroxystearic acid-d5**, a deuterated internal standard essential for accurate quantification of **12-Hydroxystearic** acid and other related fatty acids in complex biological matrices. This document outlines the typical specifications found in a Certificate of Analysis (CoA), detailed experimental protocols for its use, and relevant biological pathway information.

### **Certificate of Analysis: Typical Data**

The Certificate of Analysis for **12-Hydroxystearic acid-d5** provides critical information regarding its identity, purity, and quality. The following tables summarize the key quantitative data typically presented.

Table 1: Identity and Chemical Properties



Property	Specification
Chemical Name	12-Hydroxyoctadecanoic-9,10,12,13,13-d5 acid
Molecular Formula	C18H31D5O3
Molecular Weight	305.53 g/mol
CAS Number	Not available
Appearance	White to off-white solid
Solubility	Soluble in Methanol, Ethanol, DMSO
Storage	-20°C

Table 2: Quality Control Specifications

Test	Method	Specification
Chemical Purity	LC-MS/MS	≥98%
Isotopic Purity	<sup>1</sup> H-NMR/HRMS	≥98% Deuterium incorporation
Isotopic Enrichment	Mass Spectrometry	≥99 atom % D
Residual Solvents	GC-MS	Conforms to USP <467>
Assay (Concentration)	qNMR or LC-MS/MS	1.00 mg/mL ± 5% in Methanol

### **Experimental Protocols**

The use of **12-Hydroxystearic acid-d5** as an internal standard is critical for correcting for analyte loss during sample preparation and for variations in instrument response. Below is a detailed protocol for the quantification of endogenous 12-Hydroxystearic acid in human plasma using LC-MS/MS.

#### **Materials and Reagents**

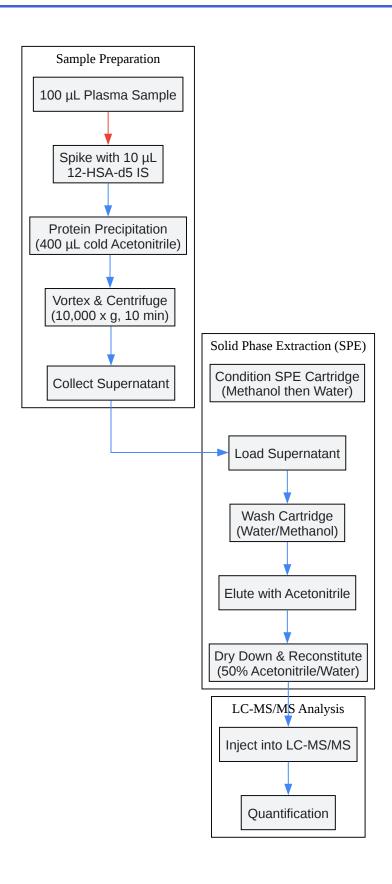
- 12-Hydroxystearic acid-d5 internal standard solution (1 mg/mL in methanol)
- Human plasma (K<sub>2</sub>EDTA)



- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

### **Sample Preparation Workflow**





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Caption: Workflow for Plasma Sample Preparation and Analysis.



#### LC-MS/MS Method

Table 3: Liquid Chromatography Parameters

Parameter	Value
Column	C18 reverse-phase (e.g., 2.1 x 100 mm, 1.8 μm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	50% B to 98% B over 10 minutes
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 μL

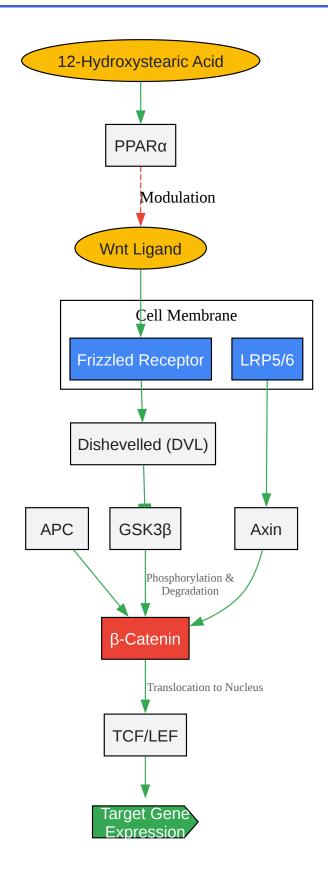
Table 4: Mass Spectrometry Parameters

Parameter	12-Hydroxystearic Acid	12-Hydroxystearic Acid-d5
Ionization Mode	Negative Electrospray (ESI-)	Negative Electrospray (ESI-)
Precursor Ion (m/z)	299.2	304.2
Product Ion (m/z)	281.2	286.2
Collision Energy	Optimized for instrument	Optimized for instrument

#### **Biological Context: Signaling Pathway**

12-Hydroxystearic acid is not only a component of complex lipids but may also have roles in cellular signaling. While its direct signaling pathways are still under investigation, it has been shown to modulate pathways influenced by other fatty acids, such as the Wnt signaling pathway. The Wnt pathway is crucial in cell fate determination, proliferation, and migration.





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Caption: Simplified Wnt Signaling Pathway and potential modulation by 12-HSA.







Disclaimer: This document is intended for research and informational purposes only. The experimental protocols provided are examples and may require optimization for specific applications and instrumentation. Always refer to the specific Certificate of Analysis provided with the product for lot-specific data.

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